

Physical properties like melting point and boiling point of 2-vinylbenzaldehyde

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Compound of Interest

Compound Name: 2-Vinylbenzaldehyde

Cat. No.: B1595024

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An In-Depth Technical Guide to the Physical Properties of **2-Vinylbenzaldehyde**

Abstract

This technical guide provides a comprehensive overview of the key physical properties of **2-vinylbenzaldehyde** (CAS No. 28272-96-0), with a specific focus on its boiling and melting points. As a valuable bifunctional molecule featuring both aldehyde and vinyl groups, **2-vinylbenzaldehyde** serves as a critical intermediate in the synthesis of polymers, pharmaceuticals, and other fine chemicals. Understanding its physical characteristics is paramount for its effective handling, purification, and application in research and development. This document details established literature values, explains the underlying physicochemical principles, and provides field-proven, step-by-step protocols for the experimental determination of these properties.

Compound Profile and Core Physical Data

2-Vinylbenzaldehyde, also known as 2-ethenylbenzaldehyde, is an aromatic organic compound. Its structure, incorporating a reactive aldehyde and a polymerizable vinyl group on the same benzene ring, makes it a subject of significant interest in synthetic chemistry.

Property	Value	Source(s)
Chemical Formula	C ₉ H ₈ O	[1] [2]
Molecular Weight	132.16 g/mol	[1] [2]
CAS Number	28272-96-0	[1] [2]
IUPAC Name	2-ethenylbenzaldehyde	[1]
Physical Form	Liquid	
Density	1.04 g/cm ³	[1]
Boiling Point	232.5 °C at 760 mmHg	[1]
Melting Point	Not available (Liquid at room temp.)	[1]
Flash Point	111.4 °C	[1]

Analysis of Thermal Properties

The thermal behavior of a compound is a direct reflection of its molecular structure and the intermolecular forces at play. For **2-vinylbenzaldehyde**, these properties dictate its state under various conditions and are crucial for process design and safety.

Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[3\]](#)[\[4\]](#) For **2-vinylbenzaldehyde**, the literature value is reported as 232.5 °C at 760 mmHg[\[1\]](#). This relatively high boiling point for a molecule of its size can be attributed to:

- Molecular Weight: The molar mass of 132.16 g/mol contributes to significant van der Waals forces.
- Polarity: The presence of the polar carbonyl group (C=O) in the aldehyde moiety induces dipole-dipole interactions between molecules, which require more energy to overcome compared to non-polar compounds of similar size.

Accurate boiling point determination is essential for purification via distillation and for defining reaction conditions at elevated temperatures.

Melting Point

The melting point is the temperature at which a substance transitions from a solid to a liquid state.^{[5][6]} Commercial sources describe **2-vinylbenzaldehyde** as a liquid at standard temperature and pressure, and a specific melting point is often not reported.^[1] This indicates that its melting point is below ambient temperature (typically considered 20-25 °C).

For compounds with low melting points, determination requires a cooling bath apparatus. However, the fundamental principles of melting point determination remain critical for assessing purity. Pure crystalline compounds exhibit a sharp melting range (typically 0.5-1.0 °C), whereas impurities will depress the melting point and broaden the range.^[7]

Experimental Determination Protocols

The following sections detail standardized, micro-scale laboratory procedures for the accurate determination of boiling and melting points. These methods are selected for their reliability and efficiency with small sample quantities.

Protocol: Boiling Point Determination via the Capillary Method

This method is ideal for determining the boiling point of small liquid volumes. The principle relies on identifying the temperature at which the liquid's vapor pressure equals the atmospheric pressure, observed when the liquid is drawn into an inverted capillary tube upon cooling.^[4]

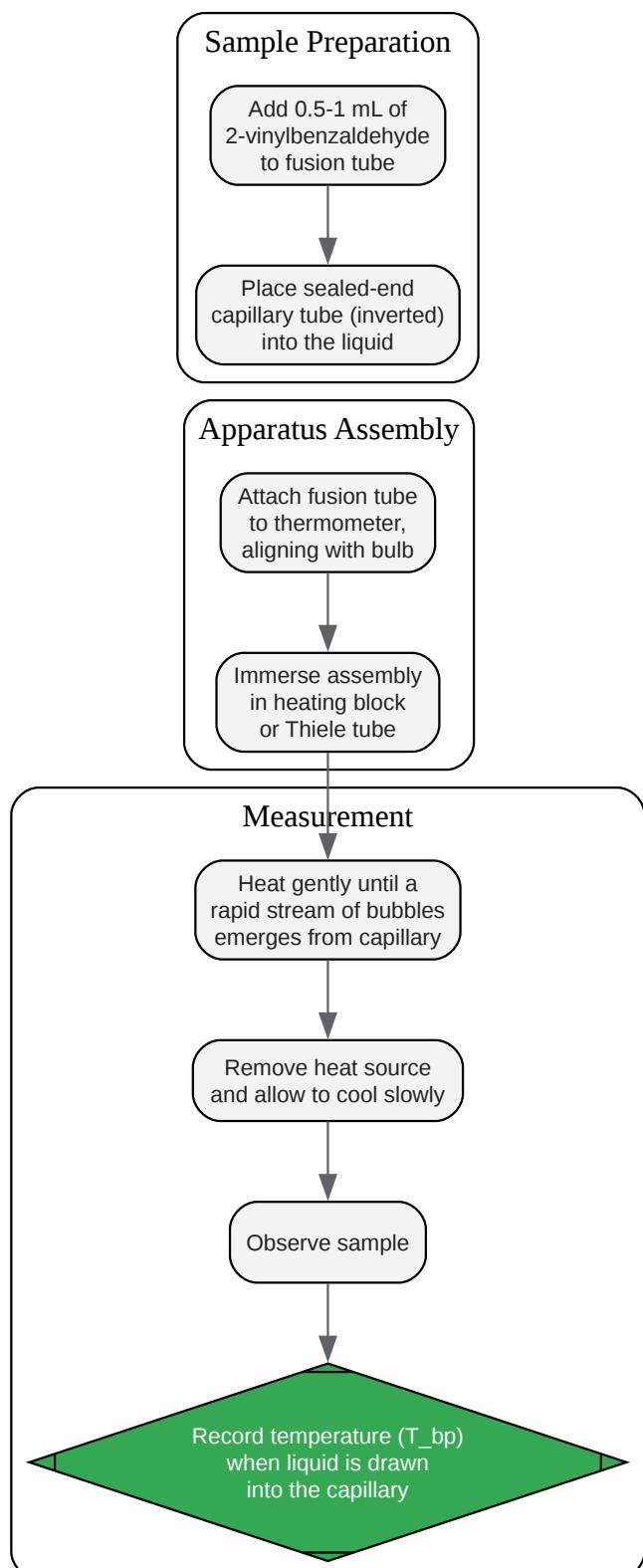
Methodology:

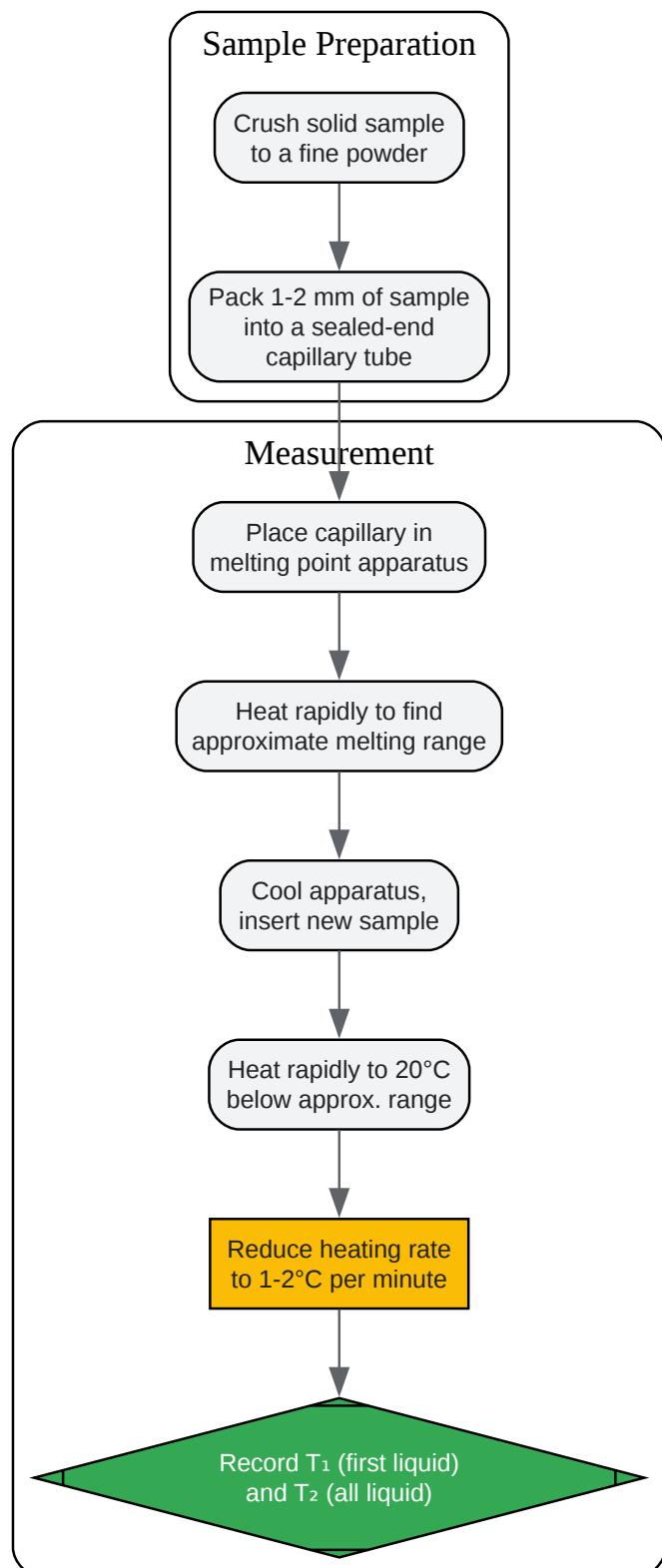
- Apparatus Assembly:
 - Secure a thermometer to a stand using a clamp.
 - Attach a small fusion tube containing 0.5-1 mL of **2-vinylbenzaldehyde** to the thermometer with a rubber band or wire, ensuring the sample is level with the

thermometer bulb. .

- Capillary Insertion:
 - Take a capillary tube (sealed at one end) and place it into the fusion tube with the open end submerged in the liquid.[8][9] .
- Heating:
 - Immerse the assembly in a heating bath (e.g., a Thiele tube with mineral oil or a metal heating block) to ensure slow, uniform heating.[8]
 - Heat the apparatus gently. As the temperature rises, air trapped in the capillary will expand and exit as a slow stream of bubbles. .
- Observation and Measurement:
 - Continue to heat until the bubbling becomes a rapid, continuous stream, indicating the liquid is at or slightly above its boiling point.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The bubbling will cease, and the liquid will be drawn into the capillary tube once the vapor pressure inside the capillary equals the external atmospheric pressure.[4]
 - The temperature recorded at the exact moment the liquid enters the capillary is the boiling point of the sample. .
- Validation:
 - For highest accuracy, repeat the determination at a slower heating rate (approx. 2 °C/min) near the previously observed boiling point.

Diagram: Boiling Point Determination Workflow



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